

# Standard Operating Procedure for Triflumizole Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: Triflumizole

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## Abstract

This document provides a comprehensive guide to the preparation, storage, and handling of **Triflumizole** stock solutions for research and development purposes. **Triflumizole** is an imidazole fungicide that functions as a sterol demethylation inhibitor, primarily by inhibiting ergosterol biosynthesis.<sup>[1][2]</sup> It is widely utilized in agricultural and research settings to control fungal pathogens and to investigate various biological pathways.<sup>[1][3]</sup> These protocols are designed to ensure the accurate and consistent preparation of **Triflumizole** solutions for reliable experimental outcomes.

## Physicochemical Properties and Solubility

**Triflumizole** is a white to off-white solid with the chemical formula  $C_{15}H_{15}ClF_3N_3O$  and a molecular weight of 345.75 g/mol.<sup>[1]</sup> Understanding its solubility is critical for the preparation of homogenous and effective stock solutions.

Table 1: Solubility of **Triflumizole** in Various Solvents

Solvent	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL	289.23 mM	Ultrasonic treatment may be needed to aid dissolution. Use of newly opened, hygroscopic DMSO is recommended.[1]
Water (at 20°C, pH 7)	10.2 mg/L (0.0102 mg/mL)	0.0295 mM	Practically insoluble. [4]
Chloroform (at 20°C)	2.22 mg/L (0.00222 mg/mL)	0.0064 mM	[4]
Hexane (at 20°C)	0.0176 mg/L (0.0000176 mg/mL)	0.000051 mM	[4]
Xylene (at 20°C)	0.639 mg/L (0.000639 mg/mL)	0.00185 mM	[4]
Acetone (at 20°C)	1.44 mg/L (0.00144 mg/mL)	0.00416 mM	[4]
Methanol (at 20°C)	0.496 mg/L (0.000496 mg/mL)	0.00143 mM	[4]
Corn Oil	≥ 2.5 mg/mL	≥ 7.23 mM	Forms a clear solution.[1]

## Experimental Protocols

### Preparation of a 100 mM Triflumizole Stock Solution in DMSO

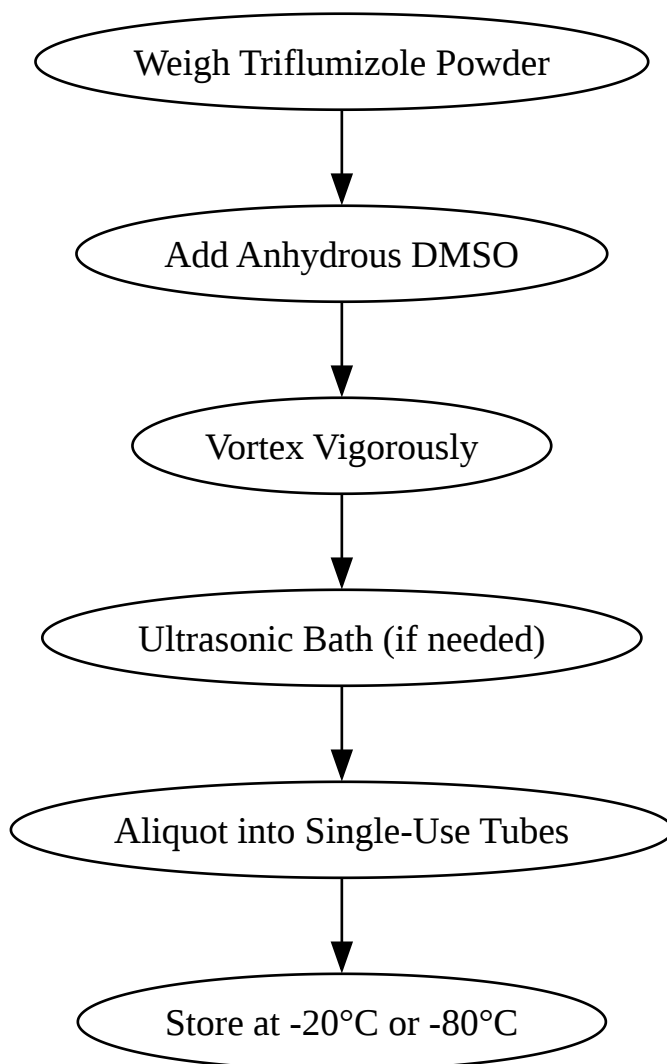
This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the recommended solvent for in vitro studies.

Materials:

- **Triflumizole** powder (purity  $\geq 95\%$ )[5]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Triflumizole** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 34.575 mg of **Triflumizole**.
- **Dissolution:** Add the weighed **Triflumizole** to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to achieve the final concentration of 100 mM.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the **Triflumizole** does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[1] Visually inspect the solution to ensure no particulate matter remains.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at  $-20^{\circ}\text{C}$  for up to 1 month or at  $-80^{\circ}\text{C}$  for up to 6 months.[1]



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